

# Diisopropyl Bicarbamate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Diisopropyl bicarbamate*

Cat. No.: *B141130*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **diisopropyl bicarbamate** (CAS No. 19740-72-8), a reagent used in synthetic organic chemistry and pharmaceutical research.<sup>[1]</sup> Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in the laboratory and during drug development processes.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **diisopropyl bicarbamate** is presented below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Source
CAS Number	19740-72-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C8H16N2O4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	204.22 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	propan-2-yl N-(propan-2-yloxycarbonylamino)carbamate	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Synonyms	Diisopropyl hydrazine-1,2-dicarboxylate, Orlistat Related Compound B	<a href="#">[1]</a>
Appearance	White to Off-White Solid	<a href="#">[1]</a>
Boiling Point	271.5±9.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[6]</a>
Melting Point	270 °C	<a href="#">[6]</a>
Density	1.098 g/cm <sup>3</sup>	<a href="#">[6]</a>
Flash Point	118 °C	<a href="#">[6]</a>
Water Solubility	Not specified	
Vapor Pressure	0.00643mmHg at 25°C	<a href="#">[6]</a>

## Hazard Identification and Classification

**Diisopropyl bicarbamate** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 3	H301: Toxic if swallowed
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Acute toxicity, Inhalation	Category 1	H330: Fatal if inhaled
Serious eye damage	Category 1	H318: Causes serious eye damage
Respiratory sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin sensitization	Category 1	H317: May cause an allergic skin reaction

Note: Classifications may vary slightly between suppliers. The information presented here is a composite from available safety data sheets.[\[2\]](#)[\[7\]](#)

#### GHS Label Elements:

- Pictogram:
  - Skull and crossbones (for acute toxicity)
  - Flame (for flammability)
  - Health hazard (for respiratory sensitization)
  - Corrosion (for serious eye damage)
  - Exclamation mark (for skin sensitization)
- Signal Word: Danger[\[2\]](#)
- Hazard Statements: H301, H226, H330, H318, H334, H317[\[2\]](#)[\[7\]](#)

- Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets.[\[2\]](#)[\[7\]](#)

## Experimental Protocols: Safe Handling in a Research Setting

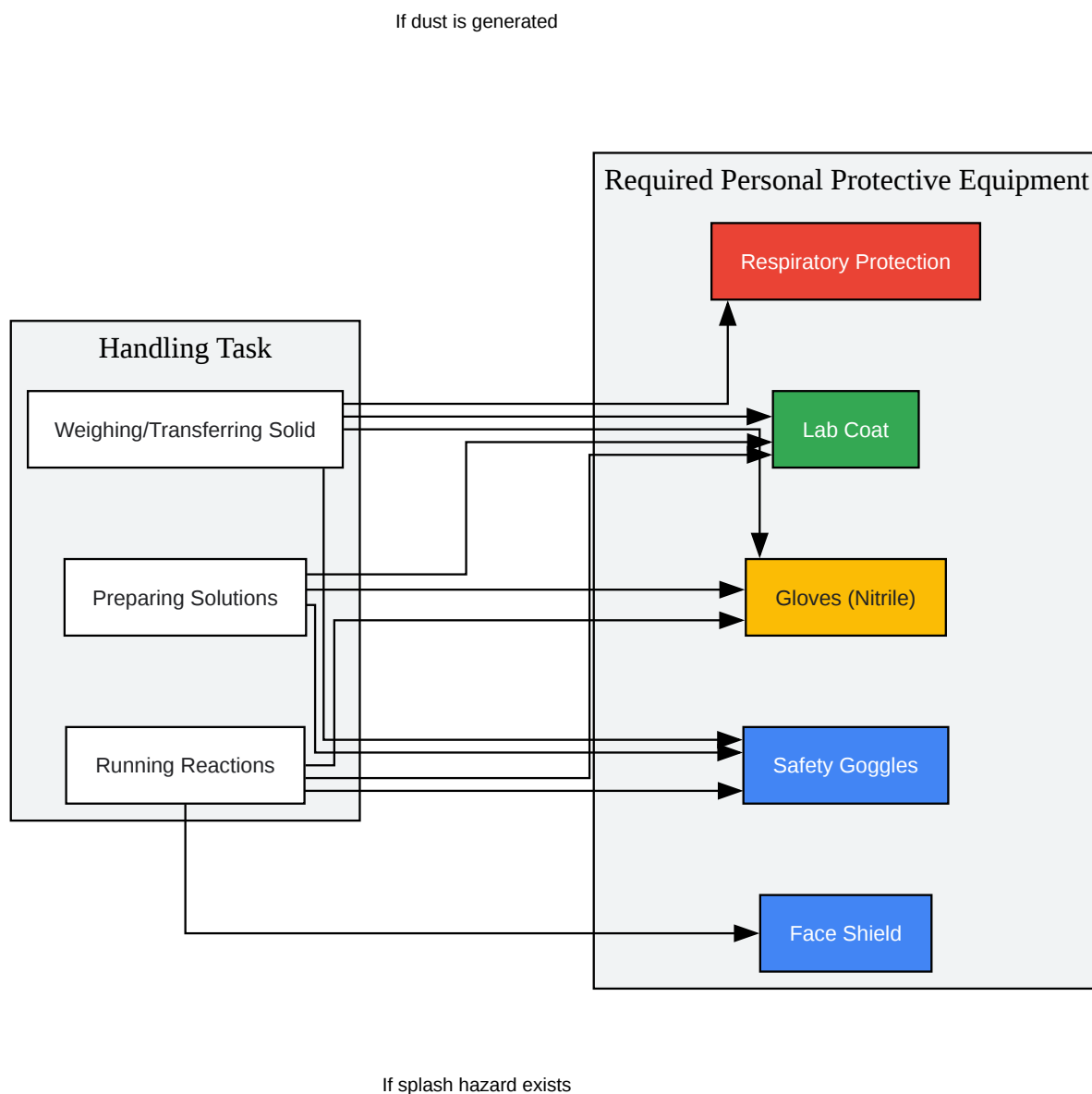
While specific experimental protocols for the safety assessment of **diisopropyl bicarbamate** are not readily available in the public domain, the following general guidelines for handling research chemicals of this nature should be strictly followed.

### 3.1. Engineering Controls

- Work in a well-ventilated area.[\[2\]](#)
- Use a chemical fume hood for all operations that may generate dust or aerosols.[\[7\]](#)
- Ensure safety showers and eyewash stations are readily accessible.[\[8\]](#)

### 3.2. Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following diagram outlines the recommended PPE based on the handling task.



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Caption: Personal Protective Equipment (PPE) selection workflow.

### 3.3. Handling and Storage

- Avoid contact with skin and eyes.[2]

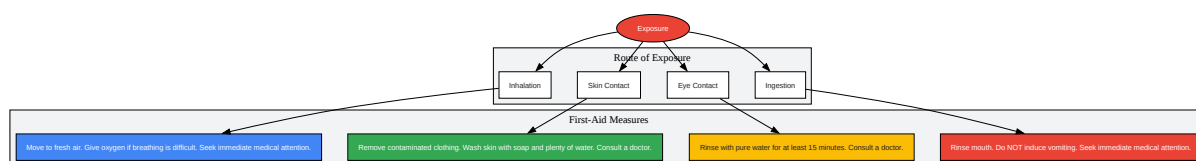
- Avoid formation of dust and aerosols.[2]
- Use non-sparking tools.[2]
- Keep container tightly closed in a dry, cool, and well-ventilated place.[2]
- Store locked up.[2]
- Store away from incompatible materials such as strong oxidizing agents.[8]

## Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

### 4.1. First-Aid Measures

The following diagram illustrates the recommended first-aid procedures for different routes of exposure.

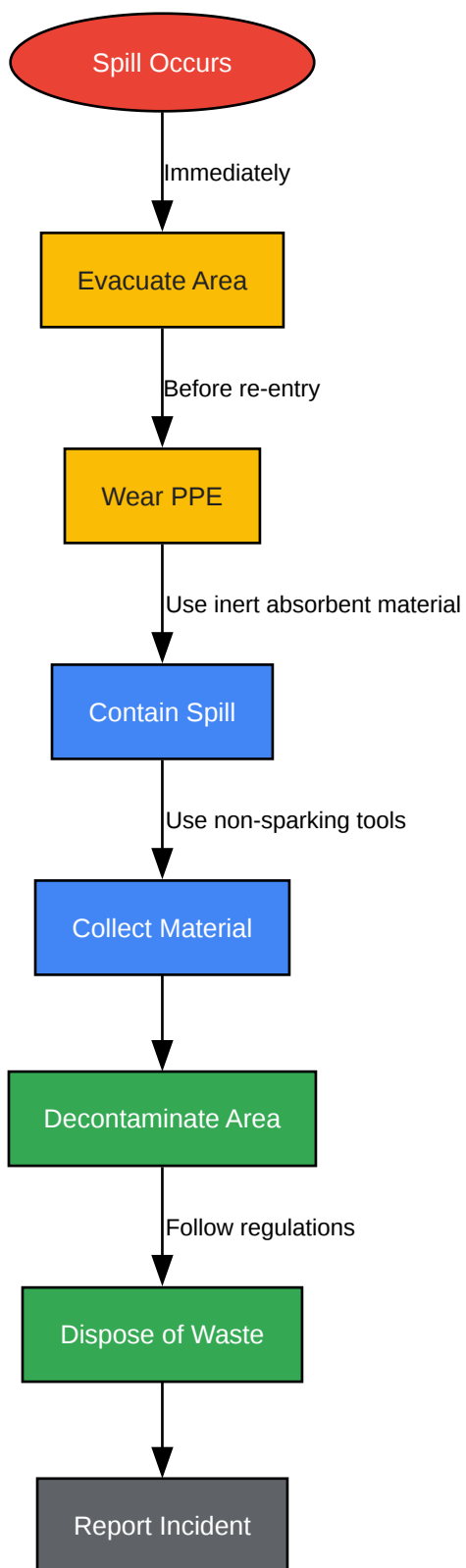


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Caption: First-aid measures for different exposure routes.

### 4.2. Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: General workflow for handling a chemical spill.

#### 4.3. Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific hazards: May produce hazardous combustion products such as carbon oxides and nitrogen oxides.[7]
- Protective equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[7]

## Toxicological and Ecological Information

Toxicological Information:

- **Diisopropyl bicarbamate** is classified as toxic if swallowed.[2]
- There is no available data on the most important symptoms and effects, both acute and delayed.[2]

Ecological Information:

- There is no data available on the toxicity to fish, daphnia, algae, or microorganisms.[2]
- Information on persistence, degradability, bioaccumulative potential, and mobility in soil is not available.[2]

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[2] Do not allow the product to enter drains.[7]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **diisopropyl bicarbamate**. It is not a substitute for a thorough review of the



Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety policies. Always prioritize safety in the laboratory.

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